

Technical Guide on the Chemical Safety of 2-Chloro-5-iodonicotinic Acid

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Compound of Interest

Compound Name: 2-Chloro-5-iodonicotinic acid

CAS No.: 59782-86-4

Cat. No.: B1315165

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Disclaimer: This document provides a summary of available safety information for **2-Chloro-5-iodonicotinic acid** and the closely related compound, 2-Chloronicotinic acid. Due to a lack of comprehensive safety data for **2-Chloro-5-iodonicotinic acid**, information from the latter is included as a surrogate to provide a foundational understanding of potential hazards and handling protocols. Researchers and professionals should exercise caution and conduct their own risk assessments before handling this chemical.

Chemical and Physical Properties

This section outlines the known physical and chemical properties of **2-Chloro-5-iodonicotinic acid**.

Property	Value	Reference
Molecular Formula	C6H3ClINO2	[1]
Molecular Weight	283.451 g/mol	[1]
Melting Point	221-224°C	[1]
Boiling Point	391.014°C at 760 mmHg	[1]
Density	2.194 g/cm ³	[1]
Flash Point	190.278°C	[1]
LogP	2.03780	[1]
Index of Refraction	1.684	[1]

Hazard Identification and Classification (Surrogate Data: 2-Chloronicotinic Acid)

The following hazard information is based on data for 2-Chloronicotinic acid. It is anticipated that **2-Chloro-5-iodonicotinic acid** will exhibit a similar hazard profile.

Hazard Statement	Classification
Causes skin irritation	Skin Irritation, Category 2[2][3]
Causes serious eye irritation	Eye Irritation, Category 2A[2][3]
May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3[2][3][4]

Signal Word: Warning[2][4]

Hazard Pictogram:

 alt text

First-Aid Measures (Surrogate Data: 2-Chloronicotinic Acid)

Immediate medical attention is required in case of exposure. The following are first-aid recommendations based on data for 2-Chloronicotinic acid.

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [4][5] If breathing is difficult, give oxygen.[5] If not breathing, give artificial respiration.[5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[5] Remove and wash contaminated clothing before reuse.[4][5] If skin irritation occurs, get medical advice/attention.[4][5]
Eye Contact	Rinse cautiously with water for several minutes. [5] Remove contact lenses, if present and easy to do. Continue rinsing.[5] If eye irritation persists, get medical advice/attention.[5]
Ingestion	Do NOT induce vomiting.[5] Never give anything by mouth to an unconscious person.[5] Rinse mouth and then drink plenty of water. Call a physician or poison control center immediately.

Handling, Storage, and Personal Protection

This section details the necessary precautions for handling and storing **2-Chloro-5-iodonicotinic acid**, based on best practices for similar chemical compounds.

Handling and Storage

Guideline	Recommendation
Handling	Handle in a well-ventilated area.[6] Wear appropriate personal protective equipment.[2][5] Avoid contact with skin, eyes, and clothing.[2][5] Avoid dust formation and inhalation.[4][5] Wash hands thoroughly after handling.[4][5]
Storage	Keep container tightly closed in a dry and well-ventilated place.[4][5] Store at room temperature in the original container.[5] Store away from incompatible materials such as strong oxidizing agents.[2][3][5]

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.[6]
Skin Protection	Wear impervious clothing, such as a lab coat, and appropriate chemical-resistant gloves.[6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[6]

Experimental Protocols

Detailed experimental protocols for assessing the specific toxicity of **2-Chloro-5-iodonicotinic acid** are not available. However, standardized OECD guidelines are typically followed for chemical safety assessment.

Protocol for Skin Irritation/Corrosion (Based on OECD Guideline 439)

- Objective: To determine the potential of a substance to cause skin irritation.

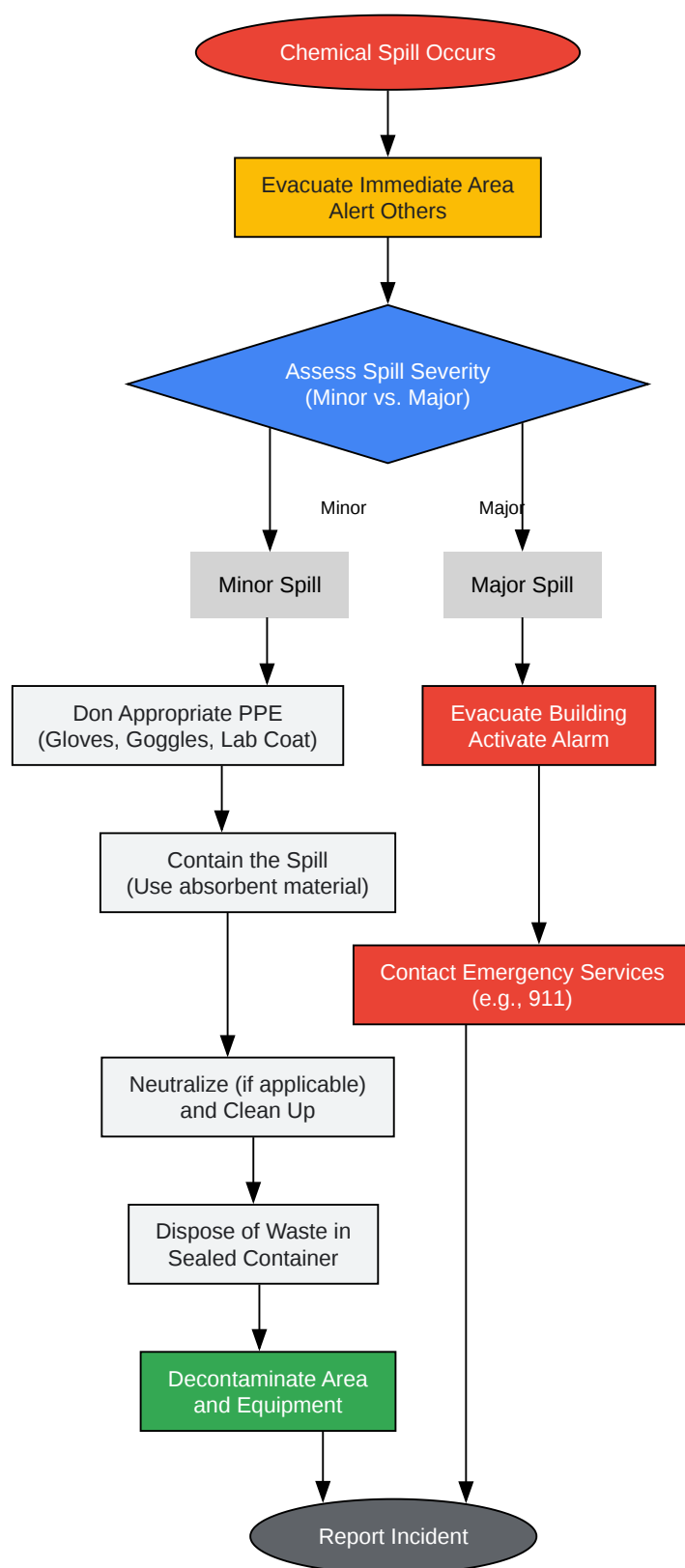
- **Methodology:** A small amount of the test substance (0.5 g) is applied to the shaven skin of a test animal (typically a rabbit) under a gauze patch.
- **Observation:** The application site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the mean scores.

Protocol for Acute Oral Toxicity (Based on OECD Guideline 423)

- **Objective:** To determine the acute toxicity of a substance after oral ingestion and to estimate its LD50 (the dose lethal to 50% of the test population).
- **Methodology:** The substance is administered in a single dose by gavage to a group of fasted animals (typically rats). A stepwise procedure is used with a limited number of animals at each step.
- **Observation:** Animals are observed for signs of toxicity and mortality over a 14-day period.
- **Analysis:** The results are used to classify the substance into a GHS toxicity category.

Emergency Procedures Workflow

The following diagram illustrates a logical workflow for responding to a chemical spill.



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Caption: Workflow for Chemical Spill Response.

Toxicological Information (Surrogate Data: 2-Chloronicotinic Acid)

No specific toxicological data for **2-Chloro-5-iodonicotinic acid** was found. The following information for 2-Chloronicotinic acid is provided as a reference.

Toxicity Endpoint	Result	Species
Acute Oral Toxicity	No data available	-
Acute Dermal Toxicity	No data available	-
Acute Inhalation Toxicity	No data available	-
Carcinogenicity	Not listed by NTP, IARC, or OSHA	-
Germ Cell Mutagenicity	No data available	-
Reproductive Toxicity	No data available	-

Ecological Information (Surrogate Data: 2-Chloronicotinic Acid)

The environmental impact of **2-Chloro-5-iodonicotinic acid** has not been fully investigated. The data below for 2-Chloronicotinic acid suggests potential ecotoxicity.

Ecotoxicity Endpoint	Result	Exposure Time
Toxicity to fish (LC50)	~25.222 mg/L	96 h
Toxicity to daphnia (LC50)	~14.632 mg/L	48 h
Toxicity to algae (EC50)	~422.55 mg/L	96 h

Persistence and Degradability: 2-Chloronicotinic acid is not expected to be persistent in the environment and does not biodegrade readily.[\[4\]](#)

Bioaccumulative Potential: This material is not expected to bioaccumulate.[\[4\]](#)

Mobility in Soil: Moderate mobility in soil is expected.[4]

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